

# Step-by-Step Guide for an Hsp90 ATPase Activity Assay

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## Compound of Interest

Compound Name: Aminohexylgeldanamycin

Cat. No.: B15602936

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## Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

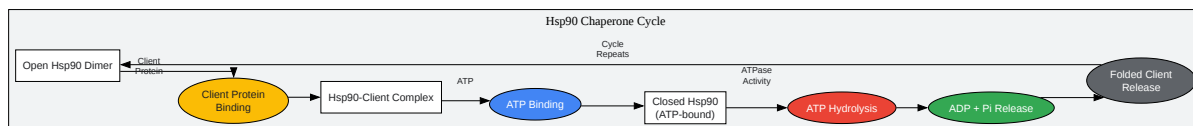
This document provides a detailed guide for performing a Heat shock protein 90 (Hsp90) ATPase activity assay, a critical tool for the discovery and characterization of Hsp90 inhibitors. The intrinsic ATPase activity of Hsp90 is essential for its chaperone function, which involves the stabilization of numerous client proteins, many of which are implicated in oncogenesis.[1] Inhibition of this ATPase activity is a key strategy in the development of novel cancer therapeutics.[2][3][4]

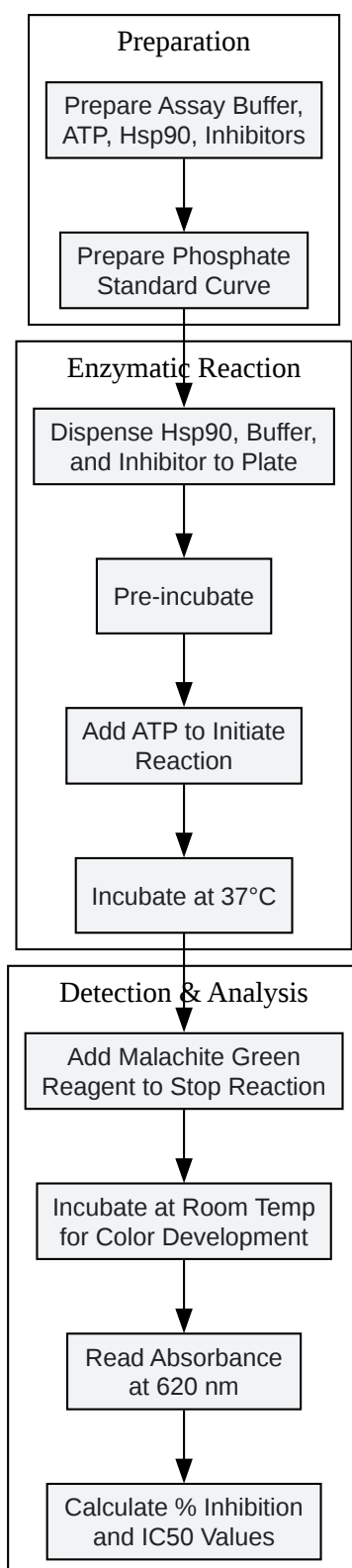
The most common and well-established method for this assay is a colorimetric technique based on the detection of inorganic phosphate (Pi) released during ATP hydrolysis.[2][5] The malachite green assay is a simple, sensitive, and cost-effective method suitable for high-throughput screening (HTS) of potential Hsp90 inhibitors.[1][6]

## Hsp90 ATPase Cycle Signaling Pathway

The Hsp90 chaperone cycle is a dynamic process driven by the binding and hydrolysis of ATP. This cycle is essential for the proper folding, activation, and stabilization of its client proteins. The process begins with an open conformation of the Hsp90 dimer. Client proteins, often delivered by co-chaperones like Hsp70, bind to Hsp90. Subsequent binding of ATP to the N-terminal domain induces a significant conformational change, leading to a closed, "active" state. It is in this state that ATP hydrolysis occurs, providing the energy for client protein folding

and activation. Following hydrolysis, ADP and the client protein are released, and Hsp90 returns to its open conformation, ready for another cycle.





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